

Application Notes and Protocols for Fba-IN-1

Stock Solution Preparation

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Compound of Interest

Compound Name: *Fba-IN-1*

Cat. No.: *B10856947*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation of stock solutions of **Fba-IN-1**, a first-in-class covalent and allosteric inhibitor of fructose-1,6-bisphosphate aldolase (FBA), primarily targeting the enzyme from *Candida albicans* (CaFBA).^{[1][2][3]} Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results.

I. Compound Information

Fba-IN-1 is a potent inhibitor of FBA, an essential enzyme in the metabolic pathways of glycolysis and gluconeogenesis.^{[4][5]} By targeting FBA, **Fba-IN-1** effectively inhibits the growth of fungal pathogens like *Candida albicans*, including azole-resistant strains.^{[1][2][3]}

Table 1: Chemical and Physical Properties of **Fba-IN-1**

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₃ NOSe	^[2]
Molecular Weight	302.23 g/mol	^{[2][6]}
CAS Number	2605897-57-0	^[2]
Appearance	Powder	^[2]

II. Solubility Data

The solubility of **Fba-IN-1** is a critical factor in the preparation of stock solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent for achieving high concentration stock solutions. For in vivo or specific in vitro applications, co-solvent systems may be necessary.

Table 2: Solubility of **Fba-IN-1**

Solvent	Concentration	Notes	Reference
DMSO	100 mg/mL (330.87 mM)	Ultrasonic treatment may be needed. Use of newly opened, hygroscopic DMSO is recommended for best results.	[1]
DMSO	80 mg/mL (264.70 mM)	Sonication is recommended to aid dissolution.	[2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.5 mg/mL (8.27 mM)	Requires ultrasonic treatment to achieve a clear solution.	[1]
10% DMSO, 90% (20% SBE- β -CD in Saline)	2.5 mg/mL (8.27 mM)	Requires ultrasonic treatment to achieve a clear solution.	[1]
10% DMSO, 90% Corn Oil	2.5 mg/mL (8.27 mM)	Requires ultrasonic treatment to achieve a clear solution. Caution is advised for dosing periods exceeding half a month.	[1]

III. Experimental Protocols

A. Preparation of High-Concentration Stock Solution in DMSO (e.g., 100 mM)

This protocol describes the preparation of a high-concentration stock solution of **Fba-IN-1** in DMSO, which can be further diluted for various experimental needs.

Materials:

- **Fba-IN-1** powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic water bath

Procedure:

- **Equilibrate Fba-IN-1:** Allow the vial of **Fba-IN-1** powder to reach room temperature before opening to prevent condensation.
- **Weigh Fba-IN-1:** Accurately weigh the desired amount of **Fba-IN-1** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 30.22 mg of **Fba-IN-1** (Molecular Weight = 302.23 g/mol).
- **Add Solvent:** Add the calculated volume of DMSO to the vial containing the **Fba-IN-1** powder.
- **Dissolve the Compound:** Tightly cap the vial and vortex thoroughly. If the compound does not fully dissolve, sonicate the vial in an ultrasonic water bath.^{[1][2]} Gentle heating may also be applied if necessary, but care should be taken to avoid degradation.
- **Aliquot and Store:** Once a clear solution is obtained, aliquot the stock solution into smaller, single-use volumes in sterile vials to minimize freeze-thaw cycles.
- **Storage:** Store the aliquoted stock solutions at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][7]} It is recommended to store under

nitrogen.[2]

B. Preparation of a Working Solution for In Vitro Cellular Assays

This protocol describes the dilution of the high-concentration DMSO stock solution for use in cell-based experiments.

Materials:

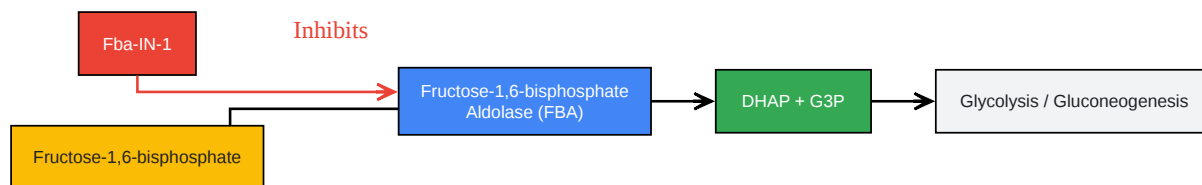
- High-concentration **Fba-IN-1** stock solution in DMSO
- Appropriate cell culture medium
- Sterile microcentrifuge tubes

Procedure:

- Thaw Stock Solution: Thaw a vial of the high-concentration **Fba-IN-1** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentration. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells (typically $\leq 0.5\%$).
- Vortex: Gently vortex the diluted solutions to ensure homogeneity.
- Immediate Use: Use the freshly prepared working solutions immediately in your experiments for best results.

IV. Signaling Pathway and Mechanism of Action

Fba-IN-1 exerts its inhibitory effect by targeting fructose-1,6-bisphosphate aldolase (FBA), a critical enzyme in the central carbon metabolism pathways of glycolysis and gluconeogenesis. [4][5] FBA catalyzes the reversible cleavage of fructose-1,6-bisphosphate into dihydroxyacetone phosphate (DHAP) and glyceraldehyde-3-phosphate (G3P).[5][8] By inhibiting FBA, **Fba-IN-1** disrupts these vital metabolic pathways, leading to a depletion of essential downstream metabolites and ultimately inhibiting cell growth.

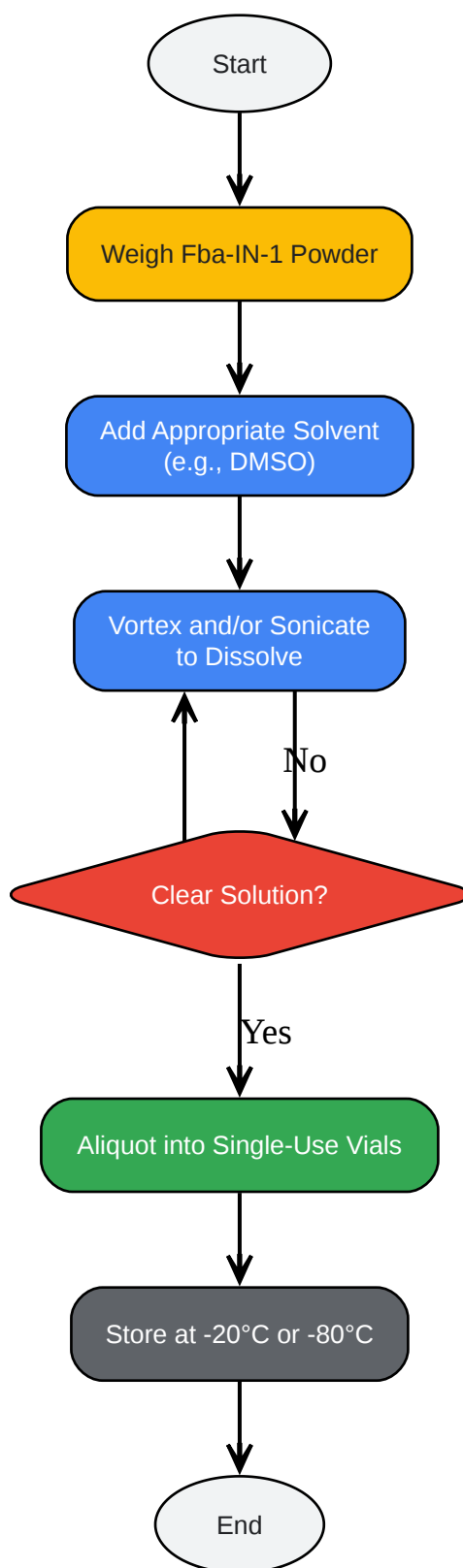


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Caption: Mechanism of action of **Fba-IN-1**.

V. Experimental Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing **Fba-IN-1** stock solutions.



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Caption: Workflow for **Fba-IN-1** stock solution preparation.

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